

# 3-(Tetrazol-5-YL)phenylboronic acid structural analysis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Tetrazol-5-YL)phenylboronic acid

Cat. No.: B1530978

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An In-depth Technical Guide to the Structural Analysis of **3-(Tetrazol-5-yl)phenylboronic acid**

## Abstract

**3-(Tetrazol-5-yl)phenylboronic acid** is a molecule of significant interest in medicinal chemistry and materials science, acting as a critical building block for novel therapeutics and functional materials.<sup>[1][2]</sup> Its unique structure, combining the versatile reactivity of a boronic acid with the bioisosteric properties of a tetrazole ring, necessitates a multi-faceted analytical approach for complete structural elucidation and characterization. This guide provides a comprehensive framework for the structural analysis of this compound, detailing the rationale behind each technique, presenting step-by-step experimental protocols, and offering insights into the interpretation of complex data. We will explore a synergistic workflow encompassing spectroscopic, crystallographic, and computational methods, ensuring the scientific rigor required for research, development, and regulatory compliance.

## Introduction: The Molecular Architecture and Its Significance

**3-(Tetrazol-5-yl)phenylboronic acid** merges two pharmacologically crucial moieties on a phenyl scaffold. The boronic acid group is renowned for its ability to form reversible covalent bonds with diols, a mechanism exploited in sensors and enzyme inhibitors, particularly serine proteases.<sup>[1][3][4][5]</sup> The tetrazole ring serves as a metabolically stable bioisostere for the

carboxylic acid group, offering similar acidity and hydrogen bonding capabilities while improving pharmacokinetic profiles.[\[6\]](#)[\[7\]](#)

A thorough structural analysis is paramount. It not only confirms the identity and purity of the synthesized compound but also provides critical insights into its three-dimensional conformation, potential tautomeric forms, and intermolecular interactions. This knowledge is fundamental to understanding its structure-activity relationship (SAR), optimizing its properties for drug development, and ensuring batch-to-batch consistency in manufacturing.

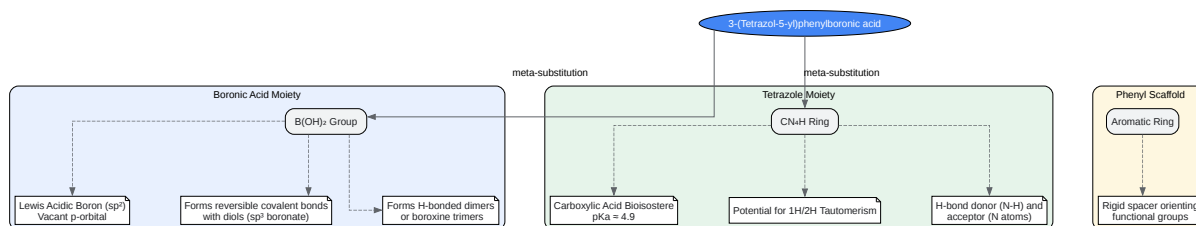
## Core Physicochemical Properties

A summary of the key identifiers and properties for **3-(Tetrazol-5-yl)phenylboronic acid** is presented below.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BN <sub>4</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	189.97 g/mol	<a href="#">[1]</a> <a href="#">[8]</a>
CAS Number	775351-30-9	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	Off-white to white solid/powder	<a href="#">[1]</a> <a href="#">[10]</a>
Purity (Typical)	≥95-97% (HPLC)	<a href="#">[1]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Solubility	Soluble in DMSO, DMF, Methanol	<a href="#">[6]</a>
Storage Conditions	Store at 0-8°C, desiccated	<a href="#">[1]</a>

## Key Structural Features

The molecule's behavior is dictated by the interplay of its three primary components: the boronic acid, the tetrazole ring, and the central phenyl ring. Understanding these components is the first step in designing a robust analytical strategy.

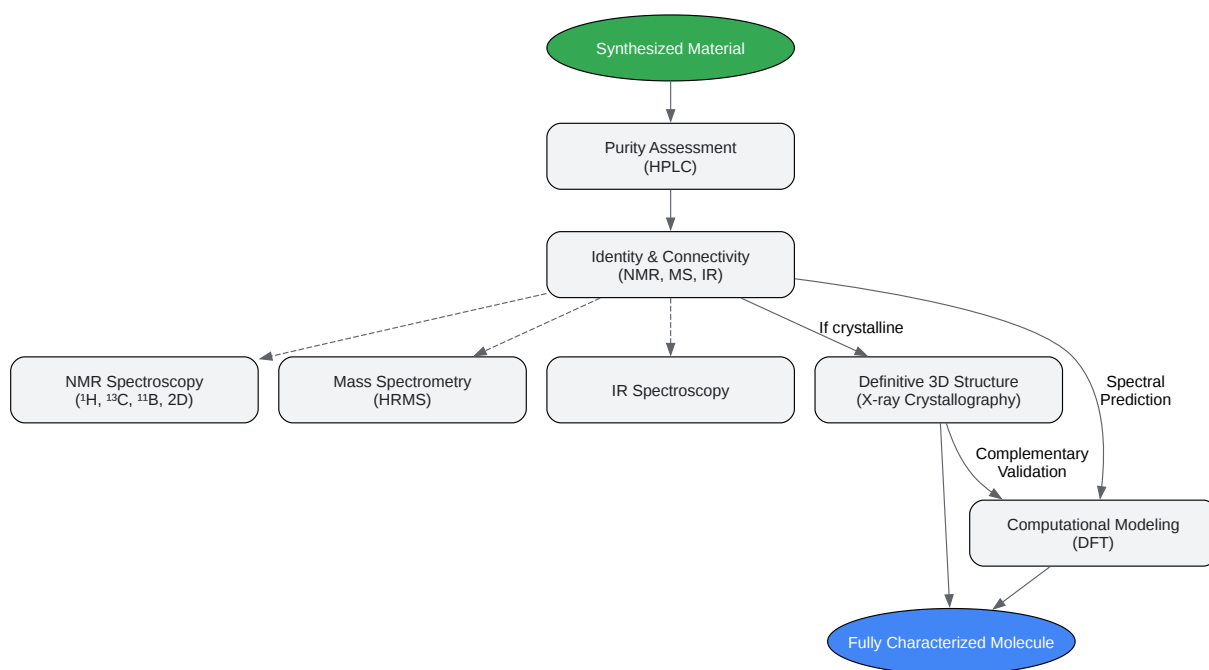


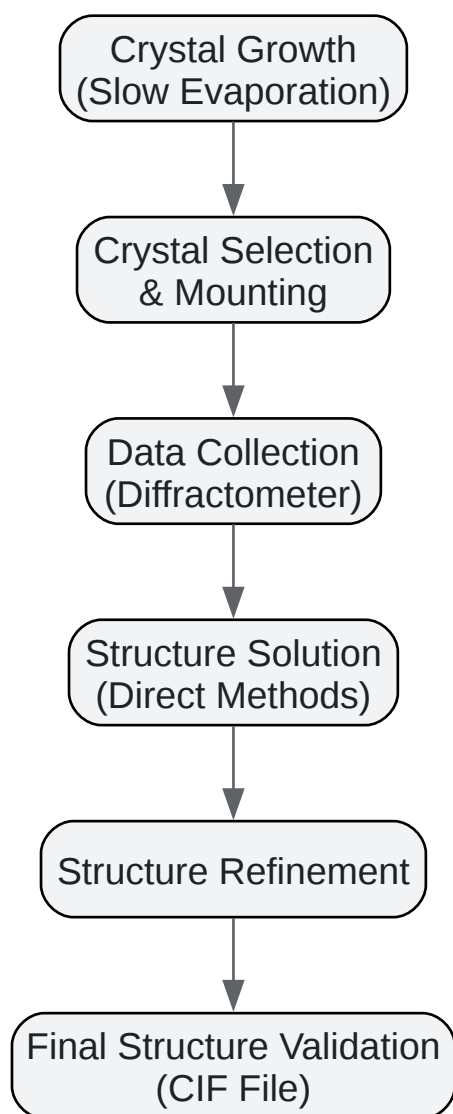
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Caption: Key functional moieties and their inherent properties.

## The Analytical Workflow: A Synergistic Approach

No single technique can fully characterize this molecule. A logical, multi-step workflow is essential, where each analysis provides complementary information, building a complete structural picture.





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## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]

- 3. [application.wiley-vch.de](http://application.wiley-vch.de) [[application.wiley-vch.de](http://application.wiley-vch.de)]
- 4. [par.nsf.gov](http://par.nsf.gov) [[par.nsf.gov](http://par.nsf.gov)]
- 5. Structural study of phenyl boronic acid derivatives as AmpC  $\beta$ -lactamase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- 6. Frontiers | Exploring tetrazole chemistry: synthetic techniques, structure–activity relationship, and pharmacological insights in antimicrobial and anticancer therapy [[frontiersin.org](http://frontiersin.org)]
- 7. [lifesciencesite.com](http://lifesciencesite.com) [[lifesciencesite.com](http://lifesciencesite.com)]
- 8. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 9. 3-(Tetrazol-5-yl)phenylboronic acid, 96%, Thermo Scientific Chemicals 1 g | Contact Us [[thermofisher.com](http://thermofisher.com)]
- 10. 3-(2h-tetrazol-5-yl)phenyl-boronic acid suppliers USA [[americanchemicalsuppliers.com](http://americanchemicalsuppliers.com)]
- 11. 775351-30-9 3-(1H-Tetrazol-5-yl)phenylboronic Acid AKSci 8947FY [[aksci.com](http://aksci.com)]
- To cite this document: BenchChem. [3-(Tetrazol-5-YL)phenylboronic acid structural analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1530978#3-tetrazol-5-yl-phenylboronic-acid-structural-analysis>]

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